

# An In-Depth Technical Guide to the Safe Handling of Hydroxylammonium Sulfate

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Hydroxylammonium sulfate*

Cat. No.: *B152606*

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## Introduction

**Hydroxylammonium sulfate**, with the chemical formula  $(\text{NH}_3\text{OH})_2\text{SO}_4$ , is a salt of hydroxylamine and sulfuric acid.<sup>[1]</sup> It presents as a colorless to white crystalline solid and is a crucial reagent in various industrial and laboratory settings.<sup>[2]</sup> Its applications include use as a potent reducing agent in organic synthesis for converting aldehydes and ketones to oximes, a viscosity stabilizer in rubber production, and in photographic processes.<sup>[2][3]</sup> Despite its utility, **hydroxylammonium sulfate** poses significant health and environmental hazards, including potential carcinogenicity, organ damage through repeated exposure, and high aquatic toxicity.<sup>[4][5][6]</sup> This guide provides a comprehensive overview of the safety data and handling precautions for **hydroxylammonium sulfate**, tailored for researchers, scientists, and drug development professionals to ensure its safe use in a laboratory environment.

## Chemical Identification and Physical Properties

A clear understanding of the substance's physical and chemical properties is fundamental to its safe handling. **Hydroxylammonium sulfate** is an odorless, white solid that is soluble in water.<sup>[1][2][7]</sup> It is thermally unstable and begins to decompose at 120 °C.<sup>[1]</sup>

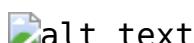
Table 1: Physical and Chemical Properties of **Hydroxylammonium Sulfate**

Property	Value	Citations
CAS Number	10039-54-0	[4][5][6][8][9]
EC Number	233-118-8	[4][9]
Molecular Formula	(NH <sub>3</sub> OH) <sub>2</sub> SO <sub>4</sub>	[1][2][8][9]
Molecular Weight	164.14 g/mol	[2][7][8][9]
Appearance	Colorless to white crystalline solid/powder	[2]
Odor	Odorless	[7]
Melting Point	~170 °C (Decomposes)	[2][3]
Boiling Point	Decomposes	[7]
Density	1.88 g/cm <sup>3</sup> at 20 °C	[1][5]
Water Solubility	58.7 g/100 mL at 20 °C	[1]
Partition Coefficient (log K <sub>ow</sub> )	-3.6	[5][10]

## Hazard Identification and Toxicology

**Hydroxylammonium sulfate** is classified as a hazardous substance under the Globally Harmonized System (GHS).<sup>[4]</sup> It is harmful if swallowed or in contact with skin, causes serious skin and eye irritation, may cause an allergic skin reaction, is suspected of causing cancer, and may cause damage to organs through prolonged or repeated exposure.<sup>[4][5][6][8]</sup> It is also very toxic to aquatic life.<sup>[4][6]</sup>

GHS Hazard Pictograms:



Corrosion (GHS05), Exclamation Mark (GHS07), Health Hazard (GHS08), Environment (GHS09)

Signal Word:Danger<sup>[5][6]</sup>

**Hazard Statements:**

- H290: May be corrosive to metals.[4][6][11]
- H302 + H312: Harmful if swallowed or in contact with skin.[4][6][8]
- H315: Causes skin irritation.[4][6][8]
- H317: May cause an allergic skin reaction.[4][5][6][8]
- H319: Causes serious eye irritation.[4][5][6][8]
- H351: Suspected of causing cancer.[4][5][6][8]
- H373: May cause damage to organs (blood, hematopoietic system, spleen) through prolonged or repeated exposure.[4][5][6][8]
- H400: Very toxic to aquatic life.[4][6]

**Table 2: Toxicological Data**

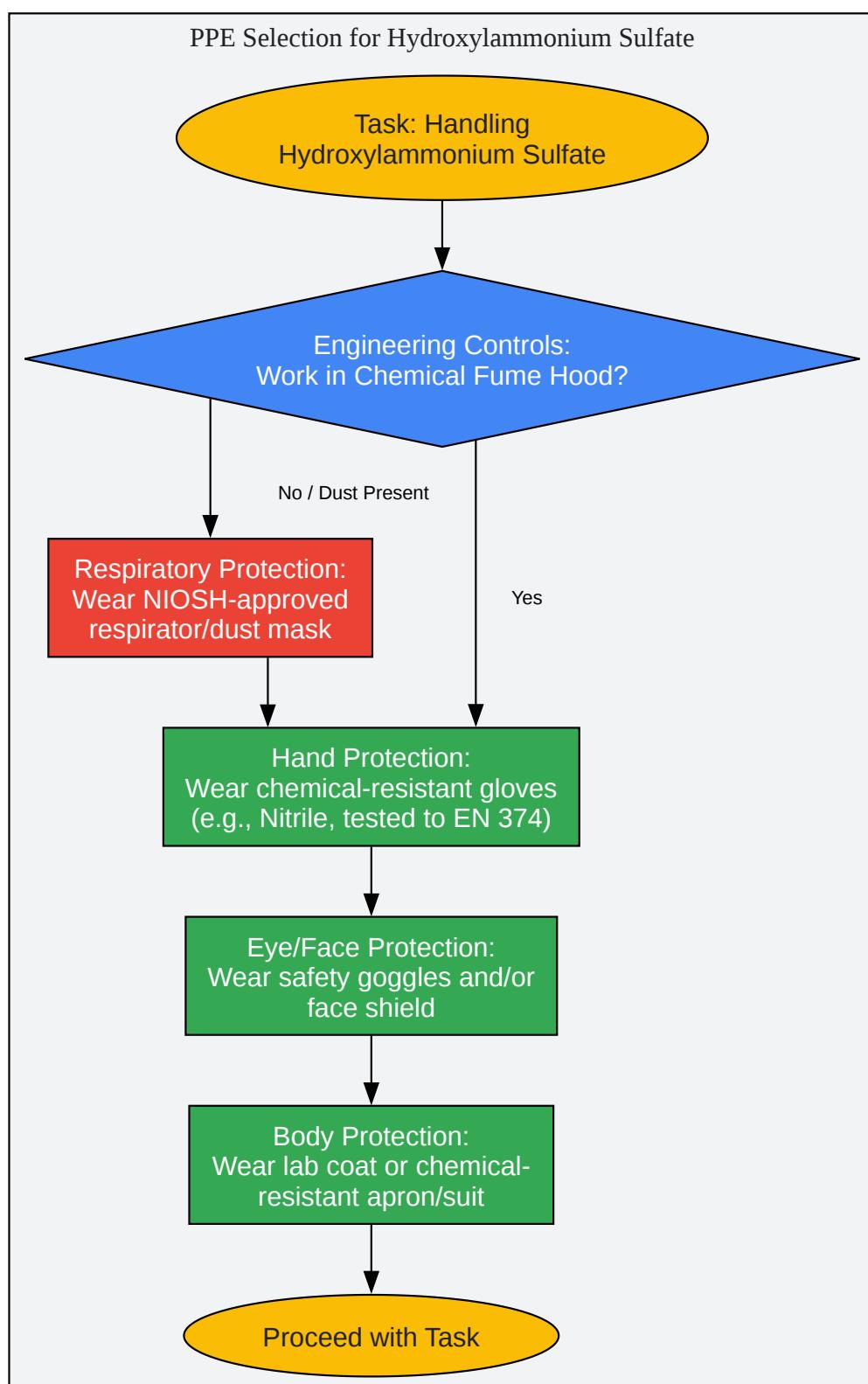
Endpoint	Species	Value	Citations
Acute Oral LD50	Rat	545 - 842 mg/kg	[1][9][10]
Acute Dermal LD50	Rabbit	100 - 500 mg/kg	[10]
Aquatic Toxicity (Algae IC50)	Desmodesmus subspicatus	0.86 mg/L (96 h)	

## Safe Handling and Storage Protocols

Adherence to strict protocols is mandatory to minimize exposure and ensure safety. This involves a combination of engineering controls, appropriate personal protective equipment (PPE), and standardized procedures.

## Engineering Controls and Personal Protective Equipment (PPE)

- Engineering Controls: Always handle **hydroxylammonium sulfate** in a well-ventilated area. A certified chemical fume hood is required to prevent inhalation of dust.[6][12] An eye wash station and safety shower must be readily accessible.[9]
- Personal Protective Equipment: The selection of PPE is a critical step in preventing chemical exposure.



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Caption: PPE Selection Workflow for **Hydroxylammonium Sulfate**.

## Procedural Protocols for Safe Handling

- Preparation: Before handling, read and understand the Safety Data Sheet (SDS).[\[4\]](#)[\[9\]](#)  
Ensure all necessary engineering controls and PPE are in place and functional.
- Weighing and Transfer: Conduct all weighing and transfer operations within a chemical fume hood to minimize dust generation and inhalation.[\[6\]](#) Use non-sparking tools.[\[13\]](#)
- During Use: Avoid all personal contact, including inhalation and contact with skin and eyes.  
Do not eat, drink, or smoke in the work area.[\[8\]](#)[\[9\]](#)
- Post-Handling: Wash hands and any exposed skin thoroughly with soap and water after handling.[\[6\]](#) Decontaminate the work area.
- Clothing: Immediately remove and launder any contaminated clothing before reuse.[\[4\]](#)[\[5\]](#)[\[8\]](#)  
Contaminated work clothing should not be allowed out of the workplace.[\[8\]](#)[\[9\]](#)

## Storage Requirements Protocol

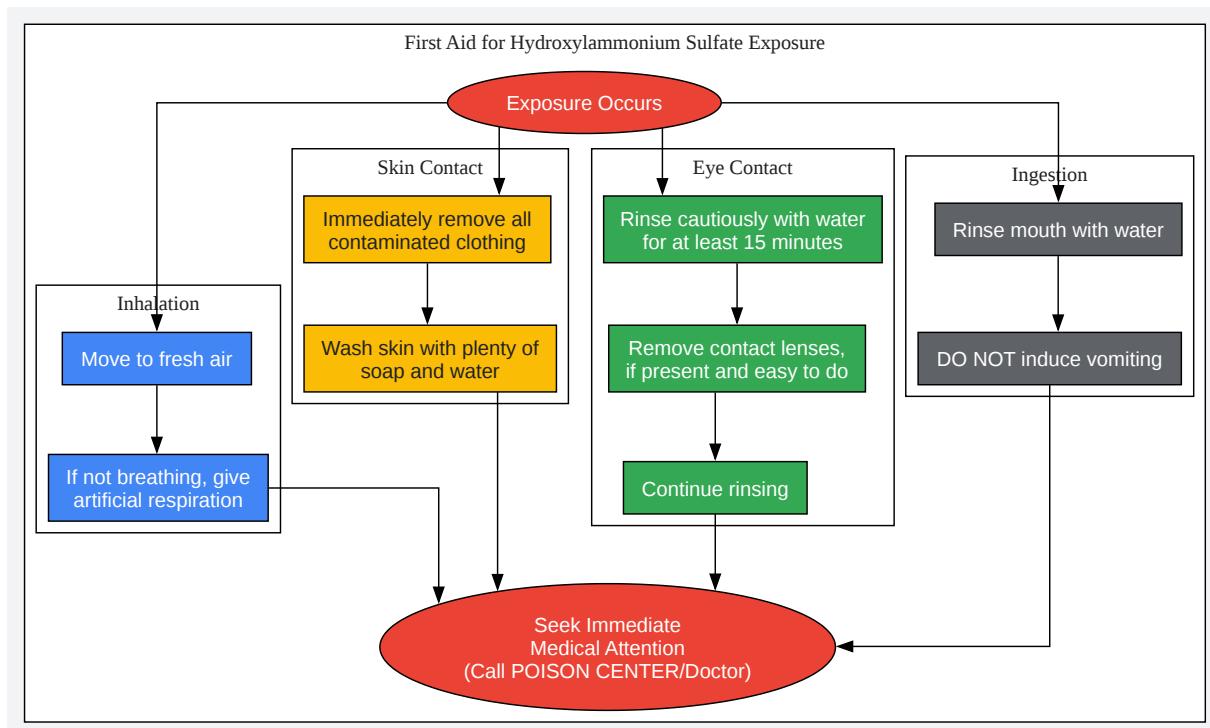
- Container: Store in the original, tightly sealed, corrosion-resistant container.[\[4\]](#)[\[6\]](#)[\[8\]](#) Do not use metal containers.[\[6\]](#)
- Location: Store in a cool, dry, well-ventilated area.[\[8\]](#) The storage area must be secured and locked.[\[5\]](#)[\[8\]](#)[\[9\]](#)
- Segregation: Store away from incompatible materials such as strong oxidizers, nitrates, nitrites, powdered metals, and alkalis.[\[13\]](#) Keep away from heat and sources of ignition.[\[6\]](#)
- Inspection: Regularly inspect containers for leaks or physical damage.

## Emergency and First Aid Protocols

Immediate and appropriate action is critical in the event of an exposure or accidental release.

## First Aid Measures

In all cases of exposure, seek immediate medical advice and show the Safety Data Sheet to the attending physician.[\[4\]](#)[\[12\]](#)



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Caption: First Aid Response Flowchart for Exposure Incidents.

- Inhalation: Move the person to fresh air. If breathing is difficult or has stopped, provide artificial respiration.[\[8\]](#)[\[12\]](#)

- Skin Contact: Immediately take off all contaminated clothing.[8] Rinse the skin with plenty of soap and water.[4][5][8]
- Eye Contact: Rinse cautiously and thoroughly with plenty of water for at least 15 minutes.[12] If present, remove contact lenses and continue rinsing.[5][8][9]
- Ingestion: Never give anything by mouth to an unconscious person.[12] Rinse the mouth with water. Do NOT induce vomiting.[8][12]

## Accidental Release (Spill) Protocol

- Evacuate: Evacuate non-essential personnel from the spill area and secure entry.[14]
- Ventilate: Ensure the area is well-ventilated.
- PPE: Don appropriate PPE, including respiratory protection, chemical-resistant gloves, and eye protection.[4][12]
- Containment: Prevent the spill from entering drains, sewers, or waterways.[4][8]
- Clean-up: Carefully sweep or scoop up the solid material without creating dust.[8][12] Collect the material and place it into a suitable, closed, and properly labeled container for disposal. [12][14]
- Decontamination: Clean the spill area thoroughly. Decontaminate and launder all protective clothing before reuse.

## Disposal Protocol

Waste material is considered hazardous and must be disposed of according to strict regulations.

- Waste Characterization: **Hydroxylammonium sulfate** waste must be treated as hazardous waste.
- Containerization: Collect waste in designated, labeled, and sealed containers.[14] Do not mix with other waste streams.

- Disposal: Dispose of the waste and its container at an approved waste disposal facility.[8][9] All disposal practices must be in accordance with federal, state, and local environmental regulations. Do not discharge into the sewer system or the environment.[6][13]

## Conclusion

**Hydroxylammonium sulfate** is an invaluable chemical for research and development, but it demands respect and careful handling. Its potential for causing severe health effects, including cancer and organ damage, necessitates a robust safety culture.[4][5] By implementing the engineering controls, personal protective equipment, and procedural protocols outlined in this guide, researchers and scientific professionals can mitigate the risks and ensure a safe laboratory environment. Always prioritize safety by consulting the substance's specific SDS before commencing any work.

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Address: 3281 E Guasti Rd  
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